

Application Notes: 5-(Piperazin-1-yl)benzofuran-2-carboxylic acid in Cell Culture

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Compound of Interest

Compound Name:	5-(Piperazin-1-yl)benzofuran-2-carboxylic acid
Cat. No.:	B105340

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Product Name: 5-(Piperazin-1-yl)benzofuran-2-carboxylic acid

Catalog Number: Varies by supplier CAS Number: 183288-47-3[\[1\]](#) Molecular Formula: C₁₃H₁₄N₂O₃[\[1\]](#) Molecular Weight: 246.27 g/mol

Description

5-(Piperazin-1-yl)benzofuran-2-carboxylic acid is a heterocyclic organic compound. It is recognized primarily as a key intermediate in the synthesis of Vilazodone, a medication used for treating major depressive disorder.[\[2\]](#) Vilazodone functions as a selective serotonin reuptake inhibitor (SSRI) and a partial agonist of the 5-HT1A receptor. While the direct application of **5-(Piperazin-1-yl)benzofuran-2-carboxylic acid** in cell culture is not extensively documented in scientific literature, its structural components—the benzofuran and piperazine moieties—are present in various biologically active molecules. This suggests potential, yet unexplored, utility in cell-based research.

Derivatives of benzofuran are known to exhibit a wide range of biological activities, including potential applications in cancer and central nervous system disorder research.[\[3\]](#) Similarly, piperazine derivatives have been investigated for various pharmacological properties, including as CDK2 inhibitors for cancer therapy.[\[4\]](#)

Physicochemical Properties

Property	Value
Purity	Typically >97% (Varies by supplier) [5]
Appearance	Solid (Form may vary)
Melting Point	>209 °C (decomposes) [2]
Solubility	Solubility in aqueous buffers may be limited.
Storage	Store at 2-8°C. [6]

Potential Applications in Cell Culture (Hypothetical)

Given the limited direct data, the following applications are speculative and based on the known activities of structurally related compounds. Researchers are encouraged to perform initial screening assays to determine the biological effects of this compound in their cell models of interest.

- Anticancer Research: The benzofuran and piperazine cores are found in molecules with antiproliferative and cytotoxic effects.[\[4\]](#) This compound could be screened against various cancer cell lines (e.g., Panc-1, MCF-7, A549) to assess its potential as a cytotoxic agent.
- Neuroscience Research: As a precursor to a known antidepressant, it may have uncharacterized effects on neuronal cell lines or primary neuronal cultures.
- Kinase Inhibition Assays: Piperazine derivatives have been identified as inhibitors of cyclin-dependent kinases (CDKs).[\[4\]](#) Biochemical or cell-based assays could be employed to screen for inhibitory activity against a panel of kinases.

Experimental Protocols

The following are generalized protocols for the initial characterization of a novel compound in cell culture. Researchers should adapt these protocols to their specific cell types and experimental questions.

Protocol 1: Preparation of Stock Solution

It is crucial to determine the solubility of the compound in various solvents to prepare a concentrated stock solution.

Materials:

- **5-(Piperazin-1-yl)benzofuran-2-carboxylic acid** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)

Procedure:

- To prepare a 10 mM stock solution, weigh out 2.46 mg of the compound and add it to a sterile microcentrifuge tube.
- Add 1 mL of DMSO to the tube.
- Vortex thoroughly for several minutes to dissolve the compound. Gentle warming (e.g., 37°C) may aid dissolution, but monitor for any signs of degradation.
- Once fully dissolved, filter-sterilize the stock solution using a 0.22 µm syringe filter if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol 2: Cell Viability Assay (MTT Assay)

This protocol is designed to determine the cytotoxic effects of the compound on a chosen cell line.

Materials:

- Cells of interest (e.g., HeLa, A549, SH-SY5Y)
- Complete cell culture medium
- 96-well cell culture plates
- **5-(Piperazin-1-yl)benzofuran-2-carboxylic acid** stock solution (10 mM in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Plate reader capable of measuring absorbance at 570 nm

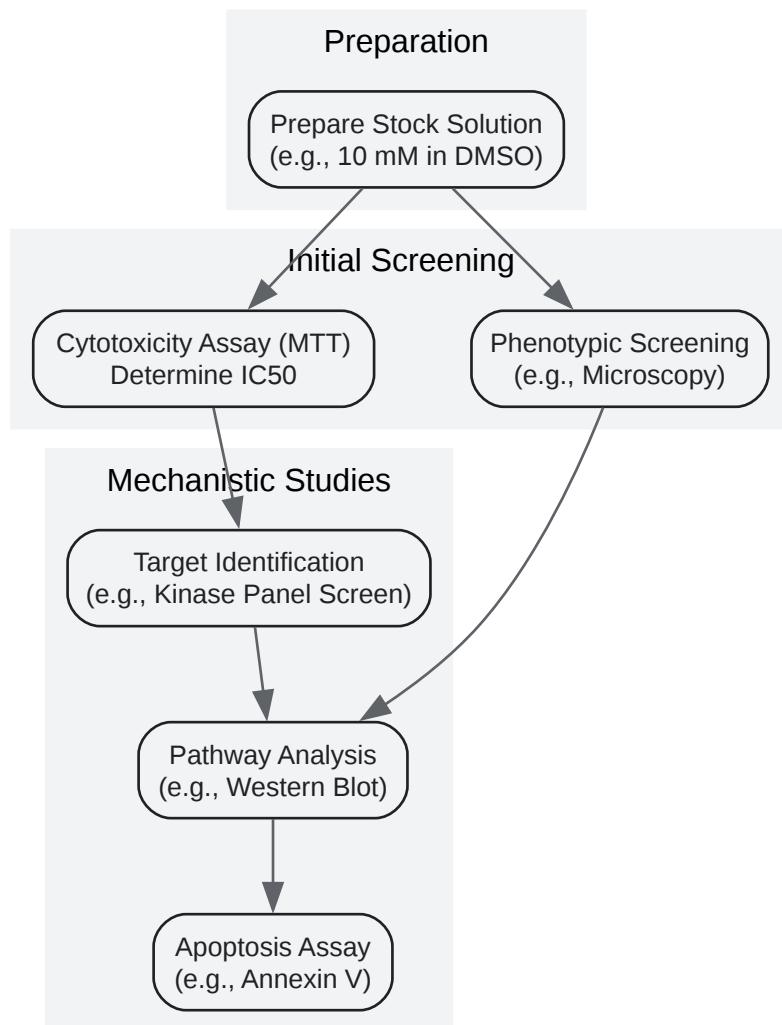
Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.
- Incubate the plate at 37°C in a humidified 5% CO₂ atmosphere for 24 hours to allow for cell attachment.
- Prepare serial dilutions of the compound in complete medium from the 10 mM stock solution. A typical concentration range for initial screening is 0.1, 1, 10, 50, and 100 μ M. Remember to include a vehicle control (medium with the same concentration of DMSO as the highest treatment concentration).
- After 24 hours, carefully remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of the compound or the vehicle control.
- Incubate the plate for another 24, 48, or 72 hours.

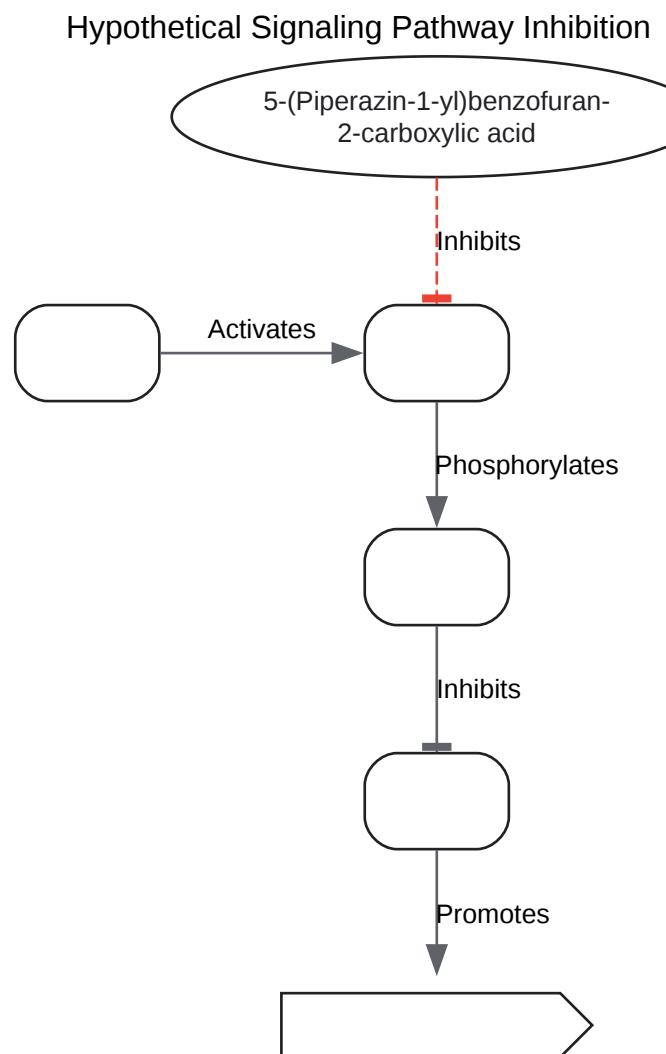
- After the incubation period, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing for the formation of formazan crystals.
- Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plate for 10 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and plot the results to determine the IC₅₀ value.

Visualizations

General Workflow for Novel Compound Screening

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Caption: A generalized workflow for screening a novel compound in cell culture.



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Caption: A hypothetical signaling pathway based on the activity of related piperazine compounds.

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